

safe handling and storage procedures for 2-Methyl-1,3-cyclopentanedione

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Compound of Interest

Compound Name: 2-Methyl-1,3-cyclopentanedione

Cat. No.: B045155

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Application Notes and Protocols for 2-Methyl-1,3-cyclopentanedione

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Methyl-1,3-cyclopentanedione** (CAS No. 765-69-5). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

Compound Information

2-Methyl-1,3-cyclopentanedione is a cyclic diketone that serves as a versatile intermediate in organic synthesis, particularly in the preparation of steroids and other complex molecules.^[1] It is a beige, odorless, solid powder.^[2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Methyl-1,3-cyclopentanedione** is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Methyl-1,3-cyclopentanedione**

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₈ O ₂	[3]
Molecular Weight	112.13 g/mol	[3]
Appearance	Beige powder solid	[2]
Odor	Odorless	[2]
Melting Point	212 - 216 °C (413.6 - 420.8 °F)	[2]
Boiling Point	Not available	[2]
Flash Point	Not applicable	
Solubility	No information available	[2]
Stability	Stable under normal conditions	[2]

Hazard Identification and Safety Data

2-Methyl-1,3-cyclopentanedione is considered a combustible solid and may form combustible dust concentrations in air.[2] While comprehensive acute toxicity data is not available, it is recommended to handle this compound with care, assuming it may be an irritant.[4]

Table 2: Hazard and Safety Information

Hazard Category	Description	Reference(s)
GHS Classification	Combustible Dust	[2]
Primary Hazards	Irritant (presumed)	[4]
Acute Toxicity (Oral, Dermal, Inhalation)	No data available	[3]
Skin Corrosion/Irritation	No data available	[3]
Serious Eye Damage/Irritation	No data available	[3]
Incompatible Materials	Strong oxidizing agents	[2]
Hazardous Decomposition Products	Carbon monoxide (CO), Carbon dioxide (CO ₂)	[2]

Safe Handling Protocols

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **2-Methyl-1,3-cyclopentanedione**.

Required Personal Protective Equipment

N95 dust mask (if generating dust)

Laboratory coat

Chemical-resistant gloves
(Nitrile rubber recommended)Safety glasses with side shields or goggles
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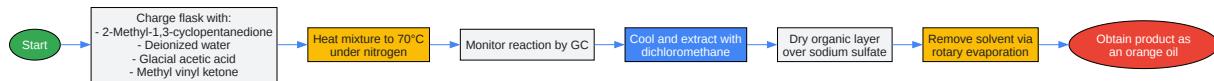
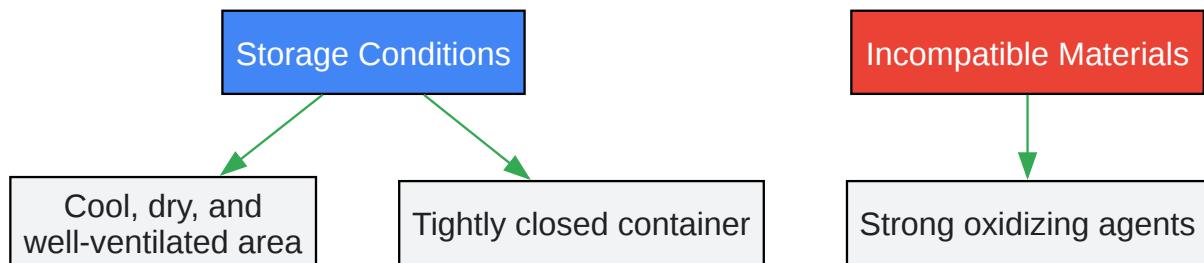
Caption: Required Personal Protective Equipment (PPE).

General Handling Procedures

- Work Area: Conduct all work with **2-Methyl-1,3-cyclopentanedione** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust particles.
- Avoid Dust Formation: Handle the solid powder carefully to avoid generating dust. Use appropriate tools for transferring the substance.
- Grounding: When transferring large quantities, ensure that equipment is properly grounded to prevent static discharge, which could ignite dust.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the compound, even if gloves were worn.^[3]
- Contaminated Clothing: Remove and wash any contaminated clothing before reuse.^[3]

Storage Procedures

Proper storage is essential to maintain the quality of **2-Methyl-1,3-cyclopentanedione** and to prevent hazardous situations.



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